

Application Notes and Protocols: Preparing MMV1634566 Stock Solutions in DMSO

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Compound of Interest

Compound Name: MMV1634566

Cat. No.: B15581491

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These application notes provide a detailed protocol for the preparation, storage, and handling of stock solutions of the antimalarial agent **MMV1634566** using dimethyl sulfoxide (DMSO) as the solvent. Adherence to these guidelines is crucial for ensuring the stability, and proper concentration of the compound for use in various biological assays.

Physicochemical Properties and Storage

A summary of the key physicochemical properties of **MMV1634566** is provided in the table below. This information is essential for accurate preparation of stock solutions and for understanding the compound's characteristics.

Property	Value
Molecular Formula	C ₂₂ H ₂₅ N ₅ O ₂ [1]
Molecular Weight	391.47 g/mol [1]
Appearance	Solid [1]
Solubility	Soluble in DMSO [1]

Proper storage of **MMV1634566**, both in its solid form and in solution, is critical to maintain its integrity and activity over time.

Storage Condition	Duration
Powder at -20°C	3 years ^[1]
Powder at 4°C	2 years ^[1]
In DMSO at -80°C	6 months ^[1]
In DMSO at -20°C	1 month ^[1]

Experimental Protocol: Preparation of a 10 mM MMV1634566 Stock Solution in DMSO

This protocol outlines the steps for preparing a 10 mM stock solution of **MMV1634566** in DMSO. This concentration is a common starting point for serial dilutions in various experimental settings.

Materials:

- **MMV1634566** powder
- Anhydrous (cell culture grade) DMSO
- Sterile microcentrifuge tubes or vials
- Calibrated analytical balance
- Calibrated micropipettes and sterile tips

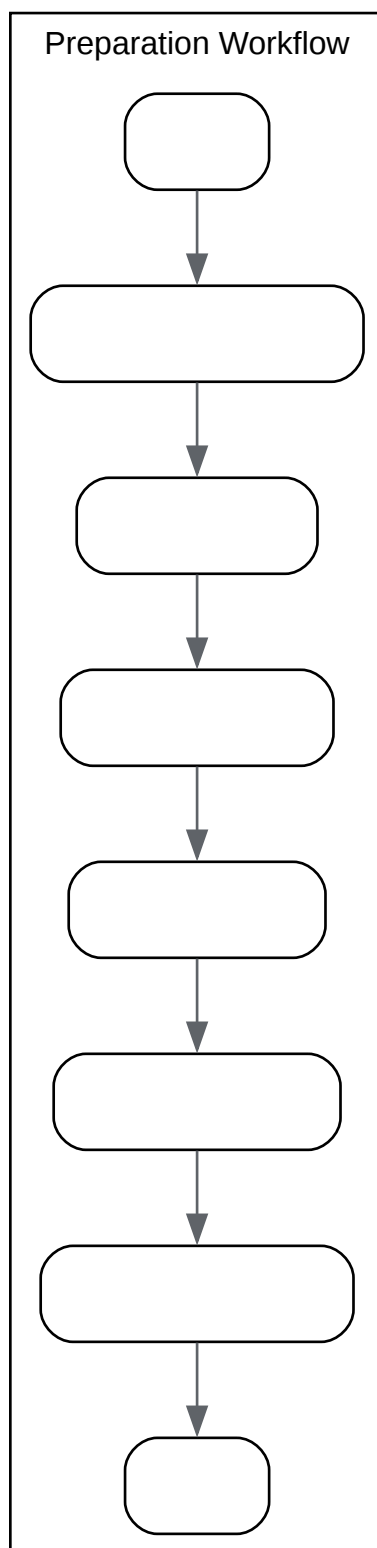
Procedure:

- **Equilibration:** Allow the vial of **MMV1634566** powder to equilibrate to room temperature before opening to prevent condensation of moisture.
- **Weighing:** Tare a sterile microcentrifuge tube on an analytical balance. Carefully weigh out 3.91 mg of **MMV1634566** powder into the tube.

- **Solubilization:** Using a calibrated micropipette, add 1 mL of anhydrous DMSO to the microcentrifuge tube containing the **MMV1634566** powder.
- **Dissolution:** Vortex the solution thoroughly until the **MMV1634566** is completely dissolved. Visually inspect the solution to ensure there are no visible particles. Gentle warming (to no more than 37°C) may be applied if necessary to aid dissolution.
- **Aliquoting and Storage:** Aliquot the 10 mM stock solution into smaller, single-use volumes in sterile microcentrifuge tubes to avoid repeated freeze-thaw cycles. Store the aliquots at -80°C for long-term storage (up to 6 months) or at -20°C for short-term storage (up to 1 month).

Workflow for Preparing MMV1634566 Stock Solution

The following diagram illustrates the key steps in the preparation of the **MMV1634566** stock solution.

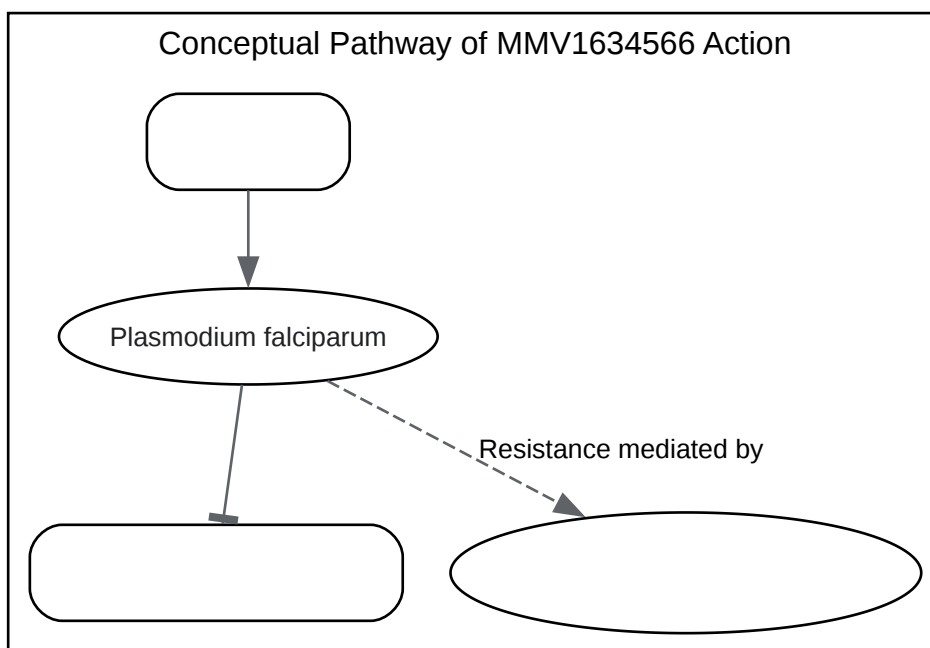


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Caption: Workflow for preparing a 10 mM **MMV1634566** stock solution in DMSO.

Signaling Pathway Diagram (Placeholder)

As the primary mechanism of action for **MMV1634566** is related to its antimalarial activity and its resistance is associated with the *P. falciparum* transporter ABCI3, a detailed signaling pathway within a human cellular context is not the most relevant visualization. However, to fulfill the visualization requirement, a conceptual diagram illustrating the compound's interaction with the parasite is provided below.



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Caption: Conceptual diagram of **MMV1634566**'s action on *Plasmodium falciparum*.

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References

- 1. MMV1634566 | Parasite | | Invivochem [invivochem.com]

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